

An In-depth Technical Guide to the Physical Properties of 1,3-Dicyclohexylurea

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Compound of Interest

Compound Name: 1,3-Dicyclohexylurea

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **1,3-dicyclohexylurea** (DCU), a compound of significant interest in organic synthesis and pharmaceutical research. This document details its melting point, physical state, and solubility, supported by experimental protocols and an exploration of its molecular characteristics.

Executive Summary

1,3-Dicyclohexylurea is a white crystalline solid at ambient temperature.^[1] Its high melting point and limited solubility in aqueous media are defining characteristics, stemming from its molecular structure. This guide offers detailed data and methodologies for the accurate assessment of these properties, crucial for its application in research and development.

Physical and Chemical Properties

The physical state and melting point of a compound are fundamental parameters that influence its handling, formulation, and application.

Physical State

At standard laboratory conditions, **1,3-dicyclohexylurea** exists as a white to off-white crystalline powder.^{[1][2]} Its solid nature is a direct consequence of its high melting point, which is significantly above room temperature.

Melting Point

The melting point of **1,3-dicyclohexylurea** is consistently reported in a narrow range, indicating a high degree of purity for commercially available samples. Impurities will typically lead to a depression and broadening of the melting point range.^{[3][4]}

Table 1: Melting Point of **1,3-Dicyclohexylurea**

Property	Value
Melting Point	232-233 °C (literature)

Source:^{[4][5][6]}

Solubility

The solubility of **1,3-dicyclohexylurea** is a critical factor in its application, particularly in drug development where bioavailability is key. Its structure, featuring two bulky, nonpolar cyclohexyl groups, renders it poorly soluble in water.^{[5][7][8]} However, it exhibits greater solubility in various organic solvents.^[5]

Table 2: Solubility of **1,3-Dicyclohexylurea**

Solvent	Solubility
Water	Poorly soluble (<1%)
Ethanol	More soluble than in water
Acetone	Soluble
Dimethyl Sulfoxide (DMSO)	Soluble, especially with gentle warming

Source:^{[5][8][9][10]}

Molecular Structure and its Influence on Physical Properties

The physical properties of **1,3-dicyclohexylurea** are intrinsically linked to its molecular structure. The central urea moiety contains polar N-H and C=O groups capable of hydrogen bonding.[1] In simple ureas, these hydrogen bonds are a dominant intermolecular force, leading to a crystalline solid state.[1][11]

However, in **1,3-dicyclohexylurea**, the two large, hydrophobic cyclohexyl groups significantly influence its properties.[5] While the urea core can still participate in hydrogen bonding, the bulky cyclohexyl groups introduce steric hindrance and increase the nonpolar surface area. This combination of a polar core and nonpolar appendages results in strong intermolecular interactions within the crystal lattice, contributing to its high melting point and stability.[5] The hydrophobic nature of the cyclohexyl rings is also the primary reason for its low aqueous solubility.[5]

Experimental Protocols

Accurate determination of physical properties is paramount in chemical research. The following sections detail standardized protocols for the synthesis and melting point determination of **1,3-dicyclohexylurea**.

Synthesis of 1,3-Dicyclohexylurea

1,3-Dicyclohexylurea is often formed as a byproduct in coupling reactions utilizing dicyclohexylcarbodiimide (DCC).[12] A general synthesis procedure is as follows:

Materials:

- Dicyclohexylcarbodiimide (DCC)
- Amine (e.g., in the context of an amide bond formation) or water
- Appropriate solvent (e.g., Dichloromethane, Dioxane)

Procedure:

- Dissolve the carboxylic acid and amine (or other nucleophile) in the chosen solvent in a reaction vessel.

- Add a solution of DCC in the same solvent to the reaction mixture, typically at a controlled temperature (e.g., 0 °C).
- Allow the reaction to proceed, monitoring its progress by a suitable technique (e.g., Thin Layer Chromatography).
- Upon completion, the insoluble **1,3-dicyclohexylurea** will precipitate out of the solution.
- The precipitate can be isolated by filtration.
- The crude product can be further purified by recrystallization from a suitable solvent if necessary.

Note: Dicyclohexylcarbodiimide is a potent sensitizer and should be handled with appropriate personal protective equipment.

Melting Point Determination

The melting point of **1,3-dicyclohexylurea** can be accurately determined using the capillary method with a melting point apparatus.^{[3][13][14]}

Materials:

- Purified **1,3-dicyclohexylurea**
- Melting point capillary tubes (one end sealed)
- Melting point apparatus
- Mortar and pestle

Procedure:

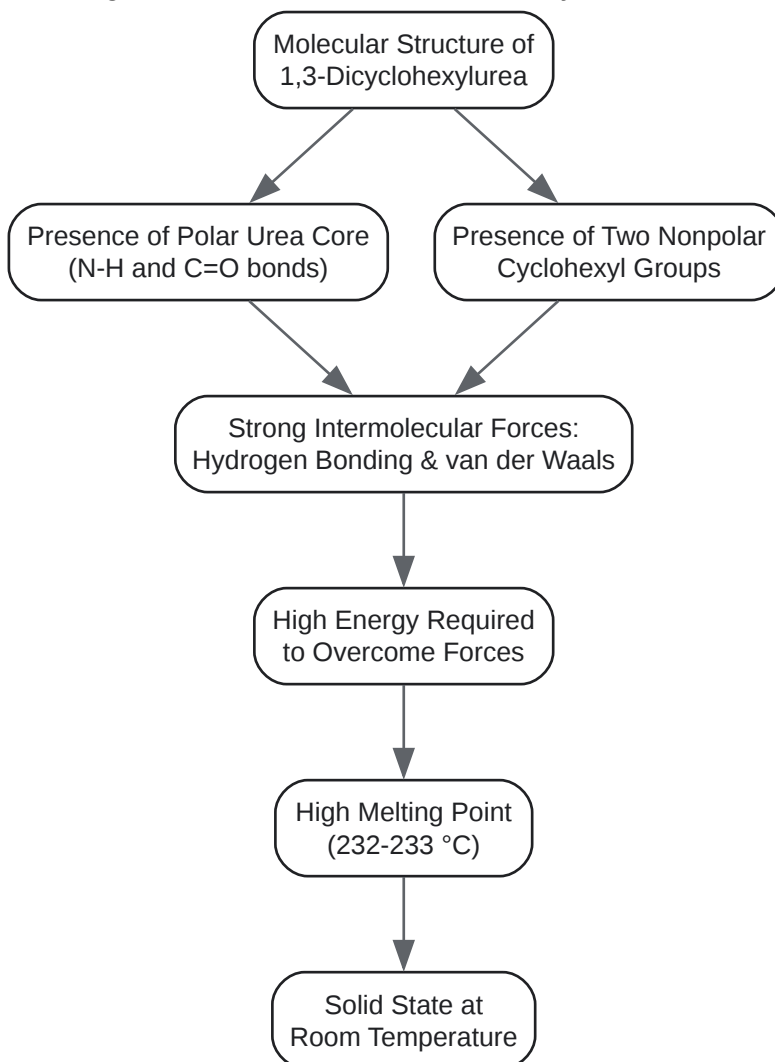
- Ensure the sample of **1,3-dicyclohexylurea** is dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.
- Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.

- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point of 232 °C.
- Then, decrease the heating rate to 1-2 °C per minute to ensure accurate determination.
- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Record the temperature at which the last solid crystal melts (the completion of melting).
- The melting point is reported as the range between these two temperatures. For a pure compound, this range should be narrow (0.5-2 °C).^[4]

Logical Relationship Diagram

The following diagram illustrates the relationship between the molecular structure of **1,3-dicyclohexylurea** and its resulting physical state at room temperature.

Logical Flow: From Structure to Physical State



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Caption: Relationship between molecular structure and physical state.

This guide provides foundational knowledge for professionals working with **1,3-dicyclohexylurea**, enabling a better understanding of its physical characteristics for more effective application in scientific endeavors.

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